

Application Notes and Protocols for Preparing TRAM-39 Stock Solutions

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Compound of Interest

Compound Name: TRAM-39

Cat. No.: B15587363

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These application notes provide a detailed protocol for the preparation, storage, and use of stock solutions of **TRAM-39**, a potent and selective blocker of the intermediate-conductance Ca^{2+} -activated K^{+} channel (KCa3.1). This guide is intended for researchers, scientists, and drug development professionals utilizing **TRAM-39** in various experimental settings.

Product Information and Properties

TRAM-39, with the chemical name 2-Chloro- α,α -diphenylbenzeneacetonitrile, is a small molecule inhibitor widely used in research to study the physiological and pathological roles of KCa3.1 channels.^{[1][2]} These channels are involved in regulating cell volume, proliferation, and migration, making them a target of interest in immunology, oncology, and neuroscience.

Table 1: Chemical and Physical Properties of **TRAM-39**

Property	Value	References
Chemical Name	2-Chloro- α,α -diphenylbenzeneacetonitrile	[1][2]
CAS Number	197525-99-8	[1][2][3][4][5]
Molecular Formula	C ₂₀ H ₁₄ CIN	[1][2][3]
Molecular Weight	303.78 g/mol	[1][3]
Purity	≥99%	[3][4]
Physical Form	Solid	[4]
Solubility	Soluble to 50 mM in DMSO	[3]
Biological Target	Intermediate conductance Ca ²⁺ -activated K ⁺ channel (KCa3.1/IKCa1)	[1][2][3]
Binding Affinity (Kd)	60 nM	[1][3]

Experimental Protocol: Preparation of a 10 mM TRAM-39 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **TRAM-39** in Dimethyl Sulfoxide (DMSO). It is crucial to use high-purity, anhydrous DMSO to ensure the stability of the compound.

2.1. Materials

- **TRAM-39** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile pipette tips

2.2. Safety Precautions

- Handle **TRAM-39** in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Consult the Safety Data Sheet (SDS) for **TRAM-39** before handling.

2.3. Step-by-Step Procedure

- Calculate the required mass of **TRAM-39**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated using the following formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 303.78 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 3.038 \text{ mg}$
- Weigh the **TRAM-39** powder:
 - Using a calibrated analytical balance, carefully weigh out 3.04 mg of **TRAM-39** powder onto weighing paper.
- Dissolve the powder:
 - Transfer the weighed powder into a sterile microcentrifuge tube or an amber glass vial.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. A clear, colorless solution should be obtained.
- Aliquot and Store:

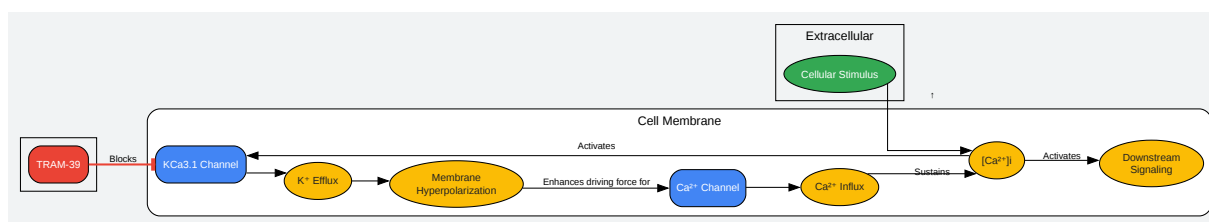
- For convenience and to minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL or 50 μL) in sterile microcentrifuge tubes.

2.4. Storage and Stability

Storage temperature recommendations for **TRAM-39** vary across suppliers, with some suggesting room temperature, 4°C, -20°C, or -80°C.[2][3][4][5] It is critical to consult the certificate of analysis or product datasheet provided by the specific manufacturer for the recommended storage conditions of both the solid compound and the stock solution. Generally, storing stock solutions in tightly sealed aliquots at -20°C or -80°C is a common practice to ensure long-term stability. Avoid repeated freeze-thaw cycles.

Mechanism of Action and Signaling Pathway

TRAM-39 selectively blocks the KCa3.1 potassium channel.[2][3][6] The activation of this channel is dependent on an increase in intracellular calcium ($[\text{Ca}^{2+}]_i$). Once activated, the KCa3.1 channel facilitates the efflux of potassium ions (K^+) from the cell. This efflux leads to hyperpolarization of the cell membrane, which in turn increases the electrochemical gradient for Ca^{2+} entry through other channels, sustaining a higher level of intracellular calcium signaling. By blocking this channel, **TRAM-39** prevents K^+ efflux, reduces membrane hyperpolarization, and thereby dampens the sustained Ca^{2+} influx and subsequent downstream cellular responses, such as proliferation and activation in immune cells.



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Caption: Mechanism of **TRAM-39** action on the KCa3.1 channel.

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References

- 1. TRAM 39 5 mg | Buy Online | Tocris Bioscience | Fisher Scientific [fishersci.fi]
- 2. TRAM 39 - Immunomart [immunomart.com]
- 3. rndsystems.com [rndsystems.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. usbio.net [usbio.net]
- 6. TRAM-39|CAS 197525-99-8|DC Chemicals [dcchemicals.com]
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